

Shelf life of reconstituted **Lecirelin Acetate** solution

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Compound of Interest

Compound Name: *Lecirelin Acetate*

Cat. No.: *B14754143*

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Lecirelin Acetate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the shelf life, handling, and experimental use of reconstituted **Lecirelin Acetate** solution.

Frequently Asked Questions (FAQs)

Q1: What is **Lecirelin Acetate** and what is its primary mechanism of action?

A1: **Lecirelin Acetate** is a synthetic nonapeptide analogue of Gonadotropin-Releasing Hormone (GnRH).[1][2] As a GnRH agonist, its primary function is to bind to GnRH receptors on the anterior pituitary gland.[3][4][5] This binding stimulates the synthesis and release of gonadotropins: Luteinizing Hormone (LH) and Follicle-Stimulating Hormone (FSH).[5][6] This action mimics the natural function of GnRH, making Lecirelin a valuable tool in reproductive research and related fields.[5]

Q2: What are the recommended solvents for reconstituting lyophilized **Lecirelin Acetate**?

A2: **Lecirelin Acetate** powder can be reconstituted using sterile, nuclease-free water or an organic solvent like DMSO.[3][4][7] For aqueous solutions, solubility is reported at 25 mg/mL, though sonication may be required to fully dissolve the peptide.[3][4] For DMSO, solubility is approximately 12.1 mg/mL, and may require both warming and sonication.[3][4][8] It is critical to use newly opened, non-hygroscopic DMSO for best results.[3]

Q3: What are the recommended storage conditions and shelf life for **Lecirelin Acetate**?

A3: The stability of **Lecirelin Acetate** depends on whether it is in powdered or reconstituted form. For maximum stability, adhere to the storage conditions outlined in the tables below.[3][4] It is highly recommended to aliquot the reconstituted solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to peptide degradation.[3][7]

Q4: Can I store the reconstituted **Lecirelin Acetate** solution at room temperature?

A4: Storing reconstituted **Lecirelin Acetate** at room temperature is not recommended for extended periods. While some veterinary formulations may be stable for up to 28 days when stored below 25°C after the first use, research-grade solutions are less stable.[1][9] A similar GnRH analogue, gonadorelin acetate, was found to be stable for at least 45 days at 24°C, but for optimal results and to minimize degradation, refrigerated or frozen storage is strongly advised.[7][10]

Data Presentation

Table 1: Shelf Life of **Lecirelin Acetate** (Lyophilized Powder)

Storage Temperature	Shelf Life	Storage Conditions
-80°C	2 years	Sealed, away from moisture
-20°C	1 year	Sealed, away from moisture

Data sourced from MedChemExpress.[3][4]

Table 2: Shelf Life of Reconstituted **Lecirelin Acetate** Solution

Storage Temperature	Shelf Life	Storage Conditions
-80°C	6 months	Sealed, away from moisture, avoid freeze-thaw cycles
-20°C	1 month	Sealed, away from moisture, avoid freeze-thaw cycles
2-8°C	Days to weeks	Short-term storage only

Data sourced from MedChemExpress and BenchChem.[\[3\]](#)[\[4\]](#)[\[7\]](#)

Troubleshooting Guide

Issue 1: Lyophilized powder is difficult to dissolve.

- Cause: **Lecirelin Acetate** can sometimes be challenging to fully solubilize, especially in aqueous buffers.
- Solution:
 - Use Sonication: Place the vial in an ultrasonic water bath for brief intervals until the powder is dissolved.[\[3\]](#)[\[4\]](#)
 - Gentle Warming: If using DMSO, gentle warming in a water bath can aid dissolution.[\[3\]](#)[\[4\]](#)[\[8\]](#)
 - Solvent Check: Ensure you are using a recommended solvent (e.g., sterile water, fresh DMSO) at the correct volume for your desired concentration.[\[3\]](#)[\[7\]](#)

Issue 2: Observed a transient "flare-up" of hormonal activity at the start of the experiment.

- Cause: As a GnRH agonist, Lecirelin initially stimulates the pituitary, causing a temporary surge in LH and FSH before the receptors are downregulated.[\[11\]](#)
- Solution: This is an expected pharmacological effect. Continue the experiment as planned; the hormonal levels should suppress within a few weeks of continuous treatment as receptor desensitization occurs. Monitor experimental subjects closely during this initial phase.[\[11\]](#)

Issue 3: Loss of peptide activity over the course of an in vitro experiment.

- Cause: Peptide degradation in solution can be accelerated by several factors.
- Solution:
 - Temperature Control: Higher temperatures accelerate degradation. Maintain samples at the recommended storage temperature when not in use.[\[7\]](#)
 - Avoid Freeze-Thaw Cycles: Aliquot stock solutions into single-use volumes to prevent degradation from repeated temperature changes.[\[3\]](#)[\[7\]](#)
 - Enzymatic Degradation: If using cell culture media containing serum, be aware that proteases can cleave the peptide. Minimize the time the peptide is in serum-containing media before application or consider using serum-free media if your protocol allows.[\[7\]](#)
 - pH Stability: Ensure the pH of your buffer or media is within the optimal range for peptide stability.[\[7\]](#)

Experimental Protocols

Protocol: Assessing the In Vitro Stability of Reconstituted **Lecirelin Acetate**

This protocol provides a method to determine the stability of a **Lecirelin Acetate** solution under typical incubation conditions using High-Performance Liquid Chromatography (HPLC).

1. Reconstitution and Preparation:

- Reconstitute lyophilized **Lecirelin Acetate** in sterile, nuclease-free water to create a high-concentration stock solution (e.g., 1 mg/mL).
- Further dilute the stock solution to the desired final concentration (e.g., 10 μ M) in your experimental matrix (e.g., cell culture medium with 10% Fetal Bovine Serum).

2. Incubation and Sampling:

- Aliquot the final solution into sterile microcentrifuge tubes.
- Place the tubes in a 37°C incubator.
- At designated time points (e.g., 0, 2, 4, 8, 24, and 48 hours), remove one aliquot.

- Immediately store the removed aliquot at -80°C to halt any further degradation until analysis. [\[7\]](#)

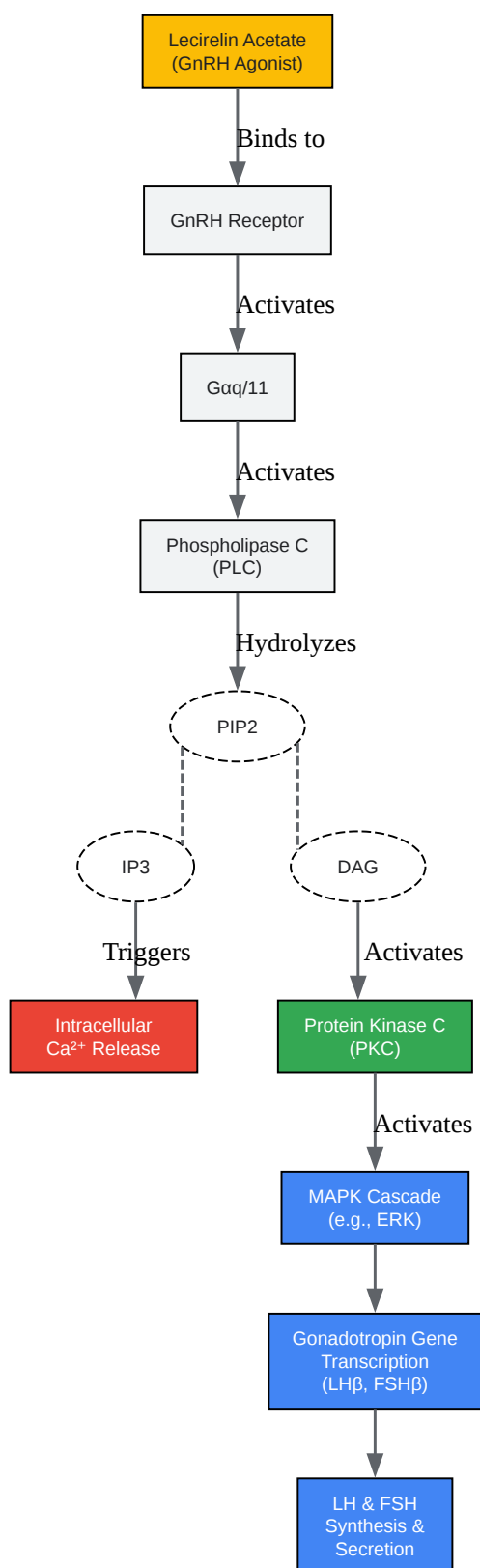
3. HPLC Analysis:

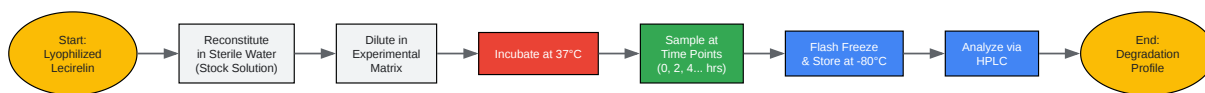
- Thaw all samples and an analytical standard of known concentration.
- Centrifuge the samples to pellet any precipitates.
- Inject a fixed volume of the supernatant from each sample (and the standard) onto a C18 analytical column.
- Run a gradient elution (e.g., using a mobile phase of water and acetonitrile with 0.1% TFA).
- Monitor the elution profile at a suitable wavelength (e.g., 220 nm or 280 nm).

4. Data Analysis:

- Identify the peak corresponding to intact **Lecirelin Acetate** based on the retention time of the analytical standard.
- Calculate the peak area for **Lecirelin Acetate** at each time point.
- Determine the percentage of remaining **Lecirelin Acetate** at each time point relative to the T=0 sample to plot a degradation curve.

Mandatory Visualization





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